

Personal protective equipment for handling tert-Butyl 4-(hydroxymethyl)benzoate

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Compound of Interest

Compound Name: *tert-Butyl 4-(hydroxymethyl)benzoate*

Cat. No.: B141679

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Essential Safety and Handling Guide for tert-Butyl 4-(hydroxymethyl)benzoate

Disclaimer: A specific Safety Data Sheet (SDS) for **tert-Butyl 4-(hydroxymethyl)benzoate** was not readily available. The following information is based on the safety data for the closely related compound, tert-Butyl 4-hydroxybenzoate (CAS No. 25804-49-3), and should be used as a guiding principle for safe handling. Researchers should always consult the specific SDS provided by the supplier before use and perform a risk assessment for their particular laboratory conditions.

This guide provides immediate safety, operational, and disposal information for professionals in research and drug development.

Hazard Identification and Personal Protective Equipment (PPE)

tert-Butyl 4-hydroxybenzoate is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is harmful if swallowed. The following table summarizes the recommended personal protective equipment.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Recommended Equipment	Standard
Eye and Face Protection	Chemical safety goggles or a face shield.	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2]
Hand Protection	Protective gloves (e.g., nitrile or neoprene).	Inspect gloves prior to use.
Skin and Body Protection	Protective clothing, such as a lab coat or disposable coveralls, to prevent skin exposure. [1]	Appropriate protective clothing.
Respiratory Protection	Use only in a well-ventilated area. [1] A NIOSH-approved respirator may be required for large quantities or in case of inadequate ventilation.	Follow local and national regulations.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Table 2: First Aid Procedures

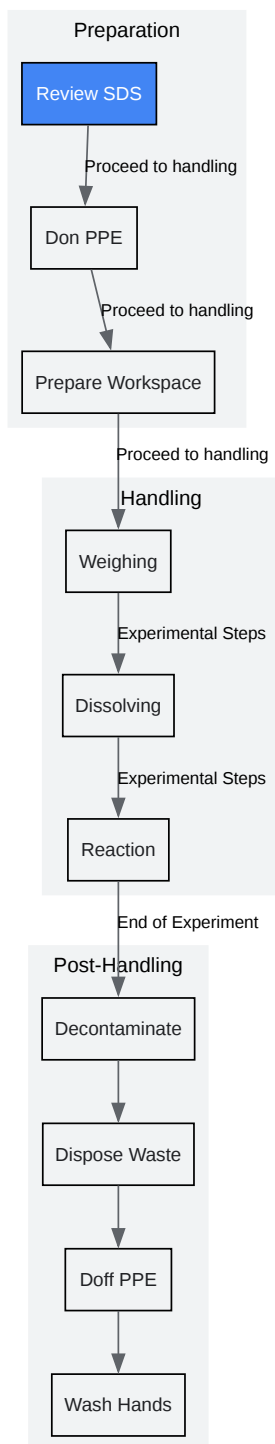
Exposure Route	First Aid Instructions
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing.[1] If the person feels unwell, call a poison center or doctor.[1] If breathing is difficult or stops, provide artificial respiration.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove all contaminated clothing and shoes.[2] If skin irritation develops, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] If contact lenses are present, remove them if it is easy to do so and continue rinsing for at least 15 minutes.[2] If eye irritation persists, get medical attention.[1]
Ingestion	Rinse the mouth with water.[2] Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Operational Plan for Safe Handling and Storage

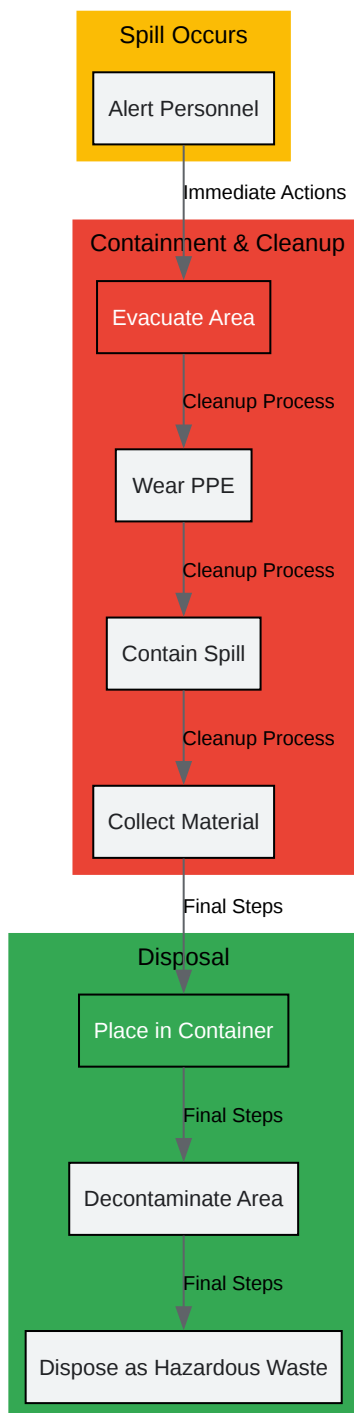
A systematic approach to handling and storage is essential to minimize risks.

Experimental Workflow for Safe Handling

Experimental Workflow: Safe Handling of tert-Butyl 4-(hydroxymethyl)benzoate



Chemical Spill Response Workflow

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References

- 1. aksci.com [aksci.com]
- 2. fishersci.com [fishersci.com]
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